

4-Ethylhexanenitrile CAS number and properties

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Compound of Interest

Compound Name: 4-Ethylhexanenitrile

Cat. No.: B15324066

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4-Ethylhexanenitrile: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Ethylhexanenitrile**, a chemical compound with the CAS number 82598-77-4.^{[1][2]} This document summarizes its key chemical and physical properties, and available safety information. Due to the limited publicly available research on this specific nitrile, this guide focuses on foundational data.

Core Properties

The fundamental physicochemical properties of **4-Ethylhexanenitrile** are summarized below. These characteristics are essential for handling, storage, and consideration in experimental design.

Property	Value	Source
CAS Number	82598-77-4	[1] [2]
Molecular Formula	C8H15N	[1]
Molecular Weight	125.21 g/mol	[1]
IUPAC Name	4-ethylhexanenitrile	[1]
SMILES	<chem>CCC(CC)CCC#N</chem>	[1]
InChI	InChI=1S/C8H15N/c1-3-8(4-2)6-5-7-9/h8H,3-6H2,1-2H3	[1]
InChIKey	XHUWROVEEFXLID-UHFFFAOYSA-N	[1]

Physicochemical Data

A compilation of computed physical and chemical data for **4-Ethylhexanenitrile** is presented below. These values are predicted based on its chemical structure.

Property	Value	Unit
XLogP3	2.7	
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	1	
Rotatable Bond Count	5	
Exact Mass	125.120449483	Da
Monoisotopic Mass	125.120449483	Da
Topological Polar Surface Area	23.8	Å ²
Heavy Atom Count	9	
Complexity	94.4	

Safety and Handling

Appropriate safety precautions are crucial when handling any chemical compound. The following information provides a general guideline for **4-Ethylhexanenitrile**. Always refer to a comprehensive Safety Data Sheet (SDS) before use.

General Precautions:

- Use only in a well-ventilated area or outdoors.[3]
- Wear protective gloves, clothing, eye, and face protection.[3]
- Wash hands and any exposed skin thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.[3]
- Keep the container tightly closed and store in a cool, dry place away from direct sunlight.[3]
- Store in a locked-up location.[3]

Fire Safety:

- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[4]
- Use non-sparking tools and take precautionary measures against static discharge.[3][4]
- In case of fire, use appropriate extinguishing media.[3]

Experimental Data and Protocols

Currently, there is a lack of publicly available, detailed experimental protocols specifically for **4-Ethylhexanenitrile** in scientific literature. General synthetic methods for nitriles, such as the reaction of alkyl halides with sodium cyanide or the dehydration of amides, may be applicable for its synthesis. However, specific reaction conditions, purification methods, and analytical characterization for this compound are not well-documented in the provided search results.

Biological Activity and Signaling Pathways

As of the latest available information, there are no published studies detailing the biological activity or associated signaling pathways of **4-Ethylhexanenitrile**. Therefore, diagrams of signaling pathways or experimental workflows cannot be generated at this time. Further research is required to elucidate any potential pharmacological or toxicological effects of this compound.

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References

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